

An In-depth Technical Guide to Phenoxyacetyl Chloride

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Compound of Interest

Compound Name: *Phenoxyacetyl chloride*

Cat. No.: B1580938

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **phenoxyacetyl chloride**, a key reagent in various synthetic applications, particularly in the pharmaceutical and agrochemical industries.

Physicochemical Data

Phenoxyacetyl chloride is a colorless to pale yellow liquid with a pungent odor.^[1] It is a reactive compound used as an intermediate in the synthesis of various organic molecules.

Table 1: Molecular Properties of **Phenoxyacetyl Chloride**

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C ₈ H ₇ ClO ₂ | [1] [2] [3] [4] |
| Linear Formula | C ₆ H ₅ OCH ₂ COCl | [5] |
| Molecular Weight | 170.59 g/mol | [1] [2] [3] [4] [5] [6] |
| CAS Number | 701-99-5 | [1] [3] [6] |

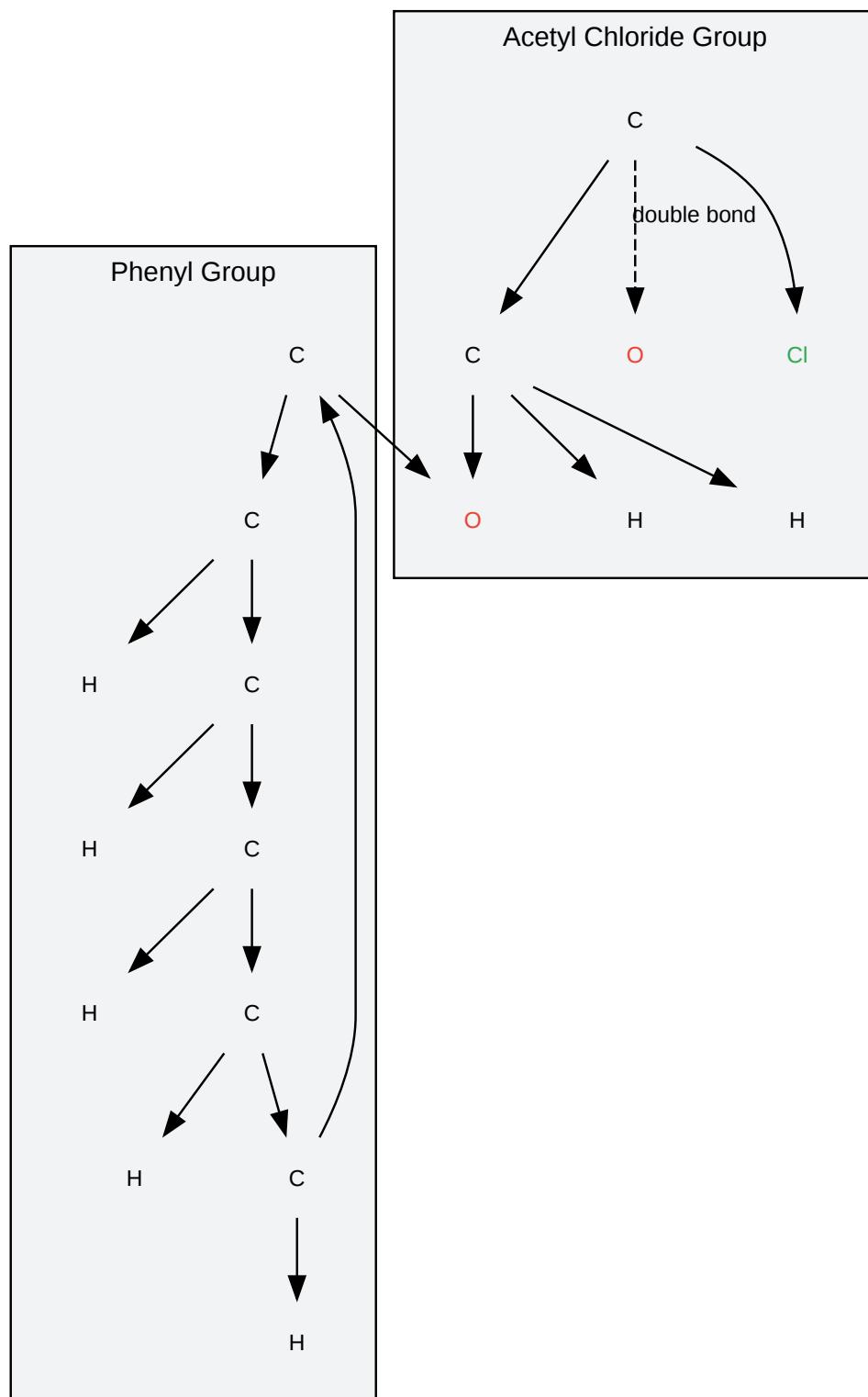
Table 2: Atomic Composition and Contribution to Molecular Weight

| Element | Symbol | Count | Atomic Weight (g/mol) | Total Contribution (g/mol) |
|----------|--------|---------|-------------------------|------------------------------|
| Carbon | C | 8 | 12.011 | 96.088 |
| Hydrogen | H | 7 | 1.008 | 7.056 |
| Chlorine | Cl | 1 | 35.453 | 35.453 |
| Oxygen | O | 2 | 15.999 | 31.998 |
| Total | | 170.595 | | |

Chemical Structure and Logical Relationships

The structure of **phenoxyacetyl chloride** is characterized by a phenoxy group attached to an acetyl chloride moiety. This structure dictates its reactivity as an acylating agent.

Phenoxyacetyl Chloride Structure

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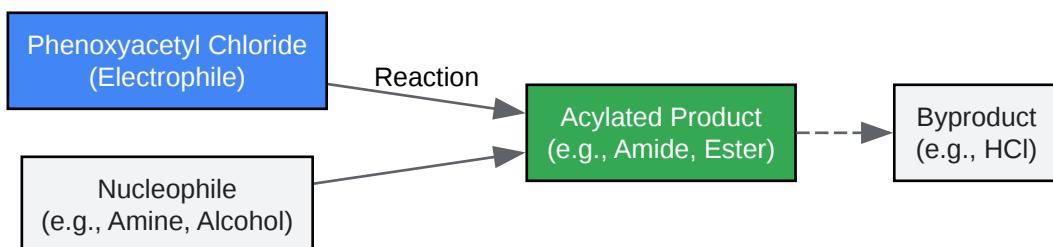
Caption: Chemical structure of **phenoxyacetyl chloride**.

Experimental Protocols

Due to the reactive nature of **phenoxyacetyl chloride**, specific experimental protocols are not detailed here. However, it is a key reactant in several well-established synthetic procedures. For instance, it is utilized in the synthesis of penicillin derivatives, such as phenoxyethylpenicillin (Penicillin V), through its reaction with 6-aminopenicillanic acid.^[6] It is also employed in the synthesis of β -lactams, which are crucial components of many antibiotic drugs.^[6]

Signaling Pathways and Experimental Workflows

The primary utility of **phenoxyacetyl chloride** is in chemical synthesis rather than biological signaling pathways. The logical workflow for its use typically involves its role as an electrophile in nucleophilic acyl substitution reactions.



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Caption: General reaction workflow involving **phenoxyacetyl chloride**.

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